

Application Notes: Alkyne-PEG4-Maleimide for Antibody Labeling

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Compound of Interest

Compound Name: Alkyne-PEG4-maleimide

Cat. No.: B15621598

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Introduction

The conjugation of molecules to antibodies is a cornerstone of modern biological research and therapeutic development, particularly in the creation of Antibody-Drug Conjugates (ADCs). The **Alkyne-PEG4-Maleimide** linker is a heterobifunctional reagent designed to facilitate the precise, covalent attachment of a terminal alkyne group to an antibody or other thiol-containing biomolecules.^{[1][2]} This linker leverages two key chemical functionalities: a maleimide group for reaction with thiols, and a terminal alkyne for subsequent bioorthogonal "click chemistry" reactions.^{[1][3][4]}

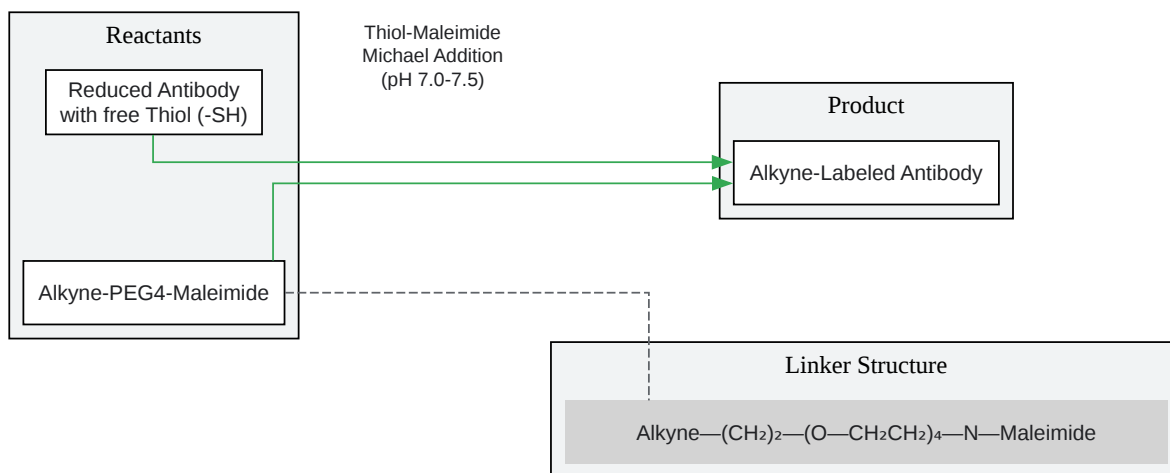
The maleimide group selectively reacts with the sulfhydryl (thiol) groups of cysteine residues on the antibody, forming a stable thioether bond.^{[5][6]} This reaction is highly efficient and proceeds under mild physiological conditions (pH 6.5-7.5).^[6] The integrated polyethylene glycol (PEG) spacer, in this case, a PEG4 unit, is a hydrophilic chain that enhances the water solubility of the entire conjugate, reduces aggregation, and minimizes steric hindrance.^{[1][2][7]} The terminal alkyne group serves as a versatile chemical handle, enabling the subsequent attachment of azide-containing molecules—such as cytotoxic drugs, fluorescent dyes, or biotin tags—via a highly specific and efficient copper-catalyzed (CuAAC) or strain-promoted (SPAAC) alkyne-azide cycloaddition.^{[1][8][9]}

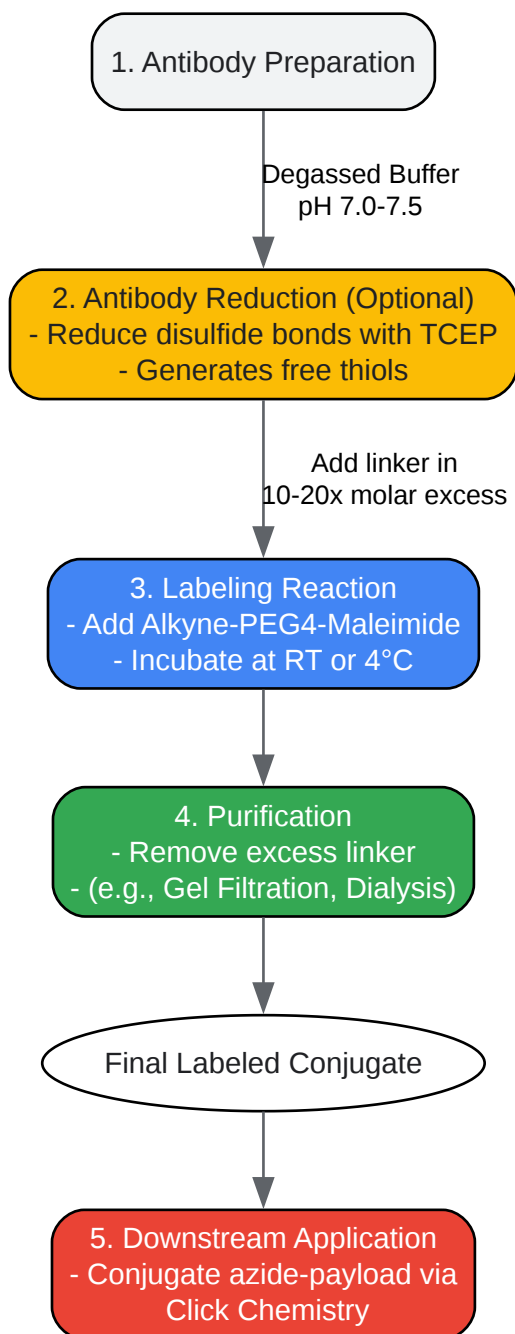
This two-step labeling strategy provides researchers with significant control over the conjugation process, enabling the development of well-defined and homogenous antibody

conjugates for a wide range of applications in targeted therapy, diagnostics, and molecular imaging.[\[10\]](#)[\[11\]](#)

Visualizing the Labeling Process

The following diagrams illustrate the chemical reaction and the general experimental workflow for labeling an antibody using **Alkyne-PEG4-Maleimide**.





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